

MK-319: A Technical Overview of a Selective Aldose Reductase Inhibitor

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Compound of Interest

Compound Name: MK319

Cat. No.: B609084

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Abstract

MK-319 is a potent and selective inhibitor of aldose reductase (AR), an enzyme implicated in the pathogenesis of diabetic complications. This technical guide provides a comprehensive overview of the available information on MK-319, including its chemical structure, physicochemical properties, and its role in the aldose reductase signaling pathway. While specific experimental protocols for the synthesis and biological evaluation of MK-319 are not publicly available, this document presents generalized methodologies for the characterization of aldose reductase inhibitors, offering a framework for research and development in this area.

Chemical Structure and Properties

MK-319 is a synthetic compound identified as a selective inhibitor of aldose reductase. Its chemical identity is established by its structural formula and key identifiers.

Chemical Structure:

The precise chemical structure of MK-319 is not available in the public domain.

Physicochemical Properties

A comprehensive set of experimentally determined physicochemical properties for MK-319 is not readily available in published literature. However, based on vendor information, the

following properties have been reported:

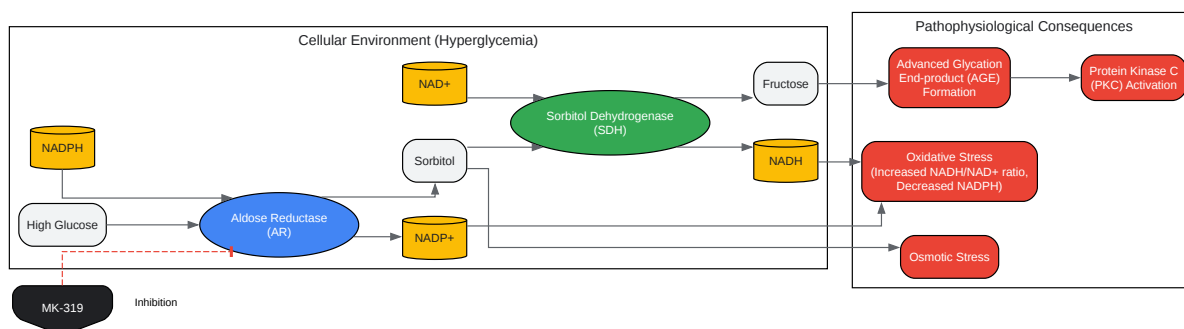
Property	Value
Molecular Formula	C ₁₆ H ₉ BrClF ₄ NO ₄
Molecular Weight	470.60 g/mol
CAS Number	1462383-00-1
IC ₅₀	0.3 μM for aldose reductase

Note: The IC₅₀ value indicates the concentration of MK-319 required to inhibit 50% of the aldose reductase enzyme activity in vitro.

The Aldose Reductase Signaling Pathway

Aldose reductase is the first and rate-limiting enzyme in the polyol pathway of glucose metabolism. Under normoglycemic conditions, this pathway is responsible for a minor fraction of glucose utilization. However, in hyperglycemic states, such as in diabetes mellitus, the flux of glucose through the polyol pathway is significantly increased.

The increased activity of aldose reductase leads to the accumulation of sorbitol, which exerts osmotic stress on cells. This is followed by the oxidation of sorbitol to fructose by sorbitol dehydrogenase. The consequences of this pathway's activation are multifaceted and contribute to the pathology of diabetic complications.



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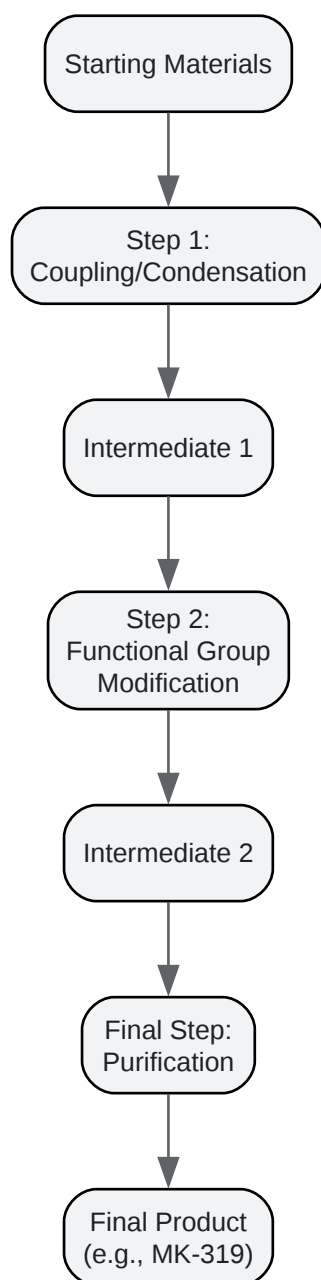
Figure 1: The Aldose Reductase signaling pathway and the inhibitory action of MK-319.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of MK-319 are not publicly documented. However, this section provides a generalized workflow and methodology for the characterization of aldose reductase inhibitors, which would be applicable to the study of MK-319.

General Synthesis of Aldose Reductase Inhibitors

The synthesis of small molecule inhibitors like MK-319 typically involves multi-step organic synthesis. A general workflow would be as follows:



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Figure 2: A generalized workflow for the synthesis of a small molecule inhibitor.

Methodology:

- **Reaction Setup:** Reactions are typically carried out in appropriate glassware under an inert atmosphere (e.g., nitrogen or argon) if reagents are sensitive to air or moisture.

- **Reagent Addition:** Reagents are added in a specific order, often with controlled temperature (e.g., using an ice bath or heating mantle).
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, the crude product is isolated by extraction, filtration, or other separation techniques.
- **Purification:** The crude product is purified to a high degree of purity using methods like column chromatography, recrystallization, or preparative High-Performance Liquid Chromatography (HPLC).
- **Characterization:** The structure and purity of the final compound are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and HPLC.

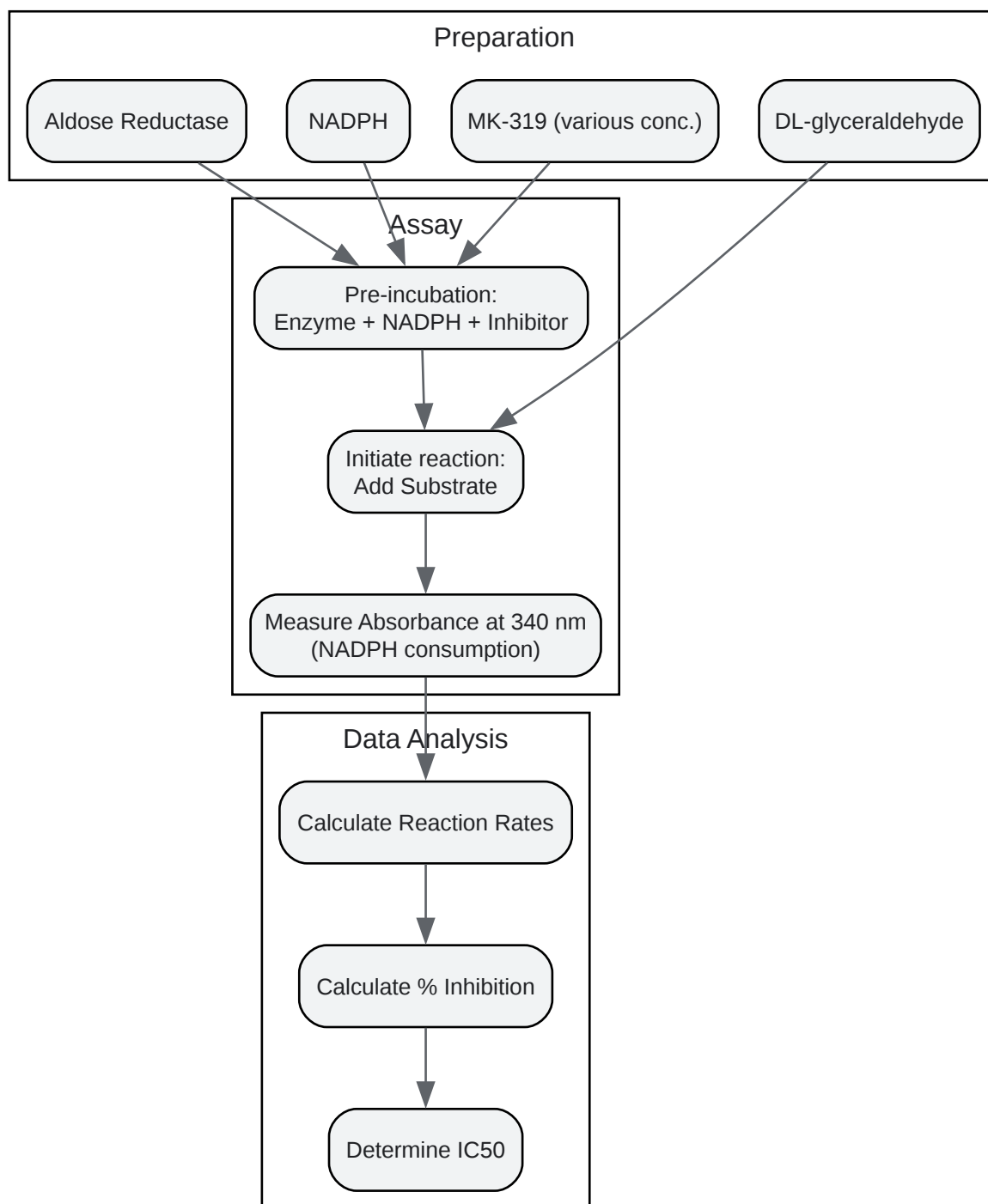
In Vitro Aldose Reductase Inhibition Assay

The inhibitory potency of a compound like MK-319 is determined using an in vitro enzyme assay.

Methodology:

- **Enzyme and Substrate Preparation:** Recombinant human aldose reductase is used. The substrate, typically DL-glyceraldehyde, and the cofactor, NADPH, are prepared in a suitable buffer (e.g., phosphate buffer).
- **Inhibitor Preparation:** The test compound (e.g., MK-319) is dissolved in a suitable solvent (e.g., DMSO) and then diluted to various concentrations.
- **Assay Procedure:**
 - The enzyme, buffer, NADPH, and the test inhibitor (or vehicle for control) are pre-incubated in a 96-well plate.
 - The reaction is initiated by adding the substrate (DL-glyceraldehyde).

- The decrease in absorbance at 340 nm, corresponding to the oxidation of NADPH to NADP⁺, is monitored over time using a microplate reader.
- Data Analysis: The initial reaction rates are calculated. The percentage of inhibition at each inhibitor concentration is determined relative to the control. The IC₅₀ value is then calculated by fitting the data to a dose-response curve.



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Figure 3: Workflow for an in vitro aldose reductase inhibition assay.

Conclusion

MK-319 is a noteworthy selective aldose reductase inhibitor with potential applications in the research of diabetic complications. While a complete public profile of its properties and the specific methodologies for its synthesis and detailed biological characterization are not available, this guide provides a foundational understanding of the compound based on existing data. The generalized experimental protocols and the overview of the aldose reductase pathway offer a valuable resource for researchers in the field of drug discovery and development targeting diabetic pathologies. Further research and publication of detailed studies on MK-319 are anticipated to provide a more complete picture of its therapeutic potential.

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